

An In-depth Technical Guide to the Physical and Chemical Properties of Methylenecyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylenecyclohexane

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Introduction

Methylenecyclohexane, with the IUPAC name methylenecyclohexane, is a cyclic olefin with the molecular formula C_7H_{12} .^[1] It is a valuable intermediate in organic synthesis and a key building block for the construction of more complex molecular architectures.^{[2][3]} This guide provides a comprehensive overview of the physical and chemical properties of **methylenecyclohexane**, detailed experimental protocols for its synthesis and characterization, and a summary of its key chemical transformations.

Physical Properties

Methylenecyclohexane is a colorless to almost colorless clear liquid under standard conditions.^{[2][4]} It is a highly flammable substance and is incompatible with strong oxidizing agents.^{[5][6]} For safe storage, it is recommended to keep it refrigerated at 2-8°C.^{[6][7]}

Quantitative Physical Properties

The key physical properties of **methylenecyclohexane** are summarized in the table below for easy reference and comparison.

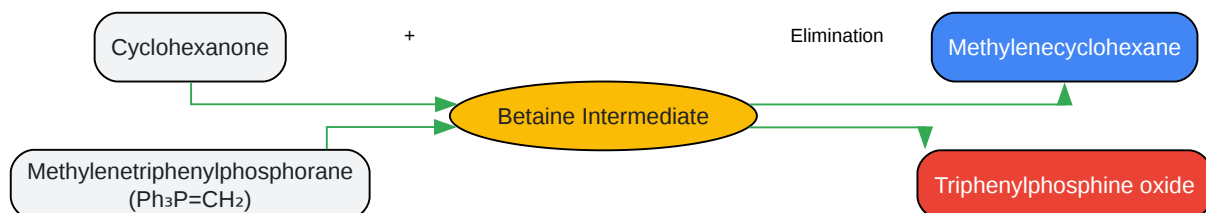
Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₂	[5][6]
Molar Mass	96.17 g/mol	[1][5]
Boiling Point	101-103 °C	[1][4][5][6][7][8]
Melting Point	-106.7 °C	[5][6]
Density	0.800 g/mL at 25 °C	[5][6][7][8]
Refractive Index (n ²⁰ /D)	1.449	[5][6][7]
Flash Point	-6 °C (20 °F)	[4][5][6]
Vapor Pressure	38.8 mmHg at 25 °C	[5]
Heat of Combustion (ΔcH°liquid)	-4412.4 kJ/mol	[9]
Enthalpy of Vaporization (ΔvapH°)	35.36 kJ/mol at 25 °C	[4]

Chemical Properties and Reactions

The chemical reactivity of **methylenecyclohexane** is primarily dictated by the exocyclic double bond, making it susceptible to a variety of addition and isomerization reactions.

Synthesis of Methylenecyclohexane

A common and reliable method for the synthesis of **methylenecyclohexane** is the Wittig reaction, which involves the reaction of cyclohexanone with a phosphorus ylide.[1]



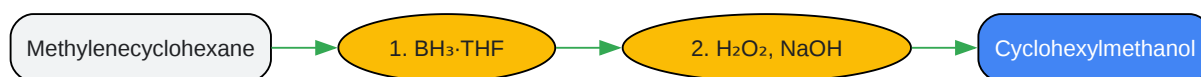
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Caption: Wittig reaction for the synthesis of **methylenecyclohexane**.

Methylenecyclohexane can also be synthesized as a side product during the dehydration of 2-methylcyclohexanol to form 1-methylcyclohexene.[1][10]

Key Chemical Reactions

The hydroboration-oxidation of **methylenecyclohexane** proceeds with anti-Markovnikov regioselectivity to yield cyclohexylmethanol.[11][12] This reaction is a two-step process involving the addition of borane across the double bond, followed by oxidation with hydrogen peroxide in a basic solution.[13][14]



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Caption: Hydroboration-oxidation of **methylenecyclohexane**.

In the presence of a strong acid, **methylenecyclohexane** can isomerize to the more thermodynamically stable 1-methylcyclohexene.[15] The mechanism involves the protonation of the double bond to form a tertiary carbocation, followed by deprotonation to yield the endocyclic alkene.[16]



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Caption: Acid-catalyzed isomerization of **methylenecyclohexane**.

Experimental Protocols

General Procedure for the Wittig Synthesis of Methylenecyclohexane

This protocol is a generalized procedure based on the well-established Wittig reaction.

- **Preparation of the Ylide:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, a suspension of methyltriphenylphosphonium bromide in an anhydrous aprotic solvent (e.g., diethyl ether or THF) is prepared under an inert atmosphere. The suspension is cooled in an ice bath, and a strong base (e.g., n-butyllithium or sodium amide) is added dropwise with stirring. The formation of the ylide is often indicated by a color change.
- **Reaction with Cyclohexanone:** A solution of cyclohexanone in the same anhydrous solvent is added dropwise to the ylide solution at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for several hours or until the reaction is complete as monitored by thin-layer chromatography (TLC).
- **Workup and Purification:** The reaction is quenched by the addition of water or a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by distillation or column chromatography to yield pure **methylenecyclohexane**.

General Methodology for Physical Property Determination

The boiling point of **methylenecyclohexane** can be determined using standard laboratory distillation apparatus. The liquid is heated in a distillation flask, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure and the liquid actively boils is recorded as the boiling point.

The refractive index is measured using a refractometer, such as an Abbe refractometer. A small drop of the liquid is placed on the prism, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs. The refractive index is then read directly from the instrument's scale. Digital refractometers can also be used for a more automated and precise measurement.^[17]

The flash point can be determined using a closed-cup tester, such as the Pensky-Martens apparatus, following a standard method like ASTM D93.[5][6][7] The sample is heated at a controlled rate while a test flame is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite momentarily.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **methylenecyclohexane**.

Infrared (IR) Spectroscopy

The IR spectrum of **methylenecyclohexane** exhibits characteristic absorption bands that confirm its structure.

Wavenumber (cm ⁻¹)	Assignment
~3070	=C-H stretch (vinyllic)
~2930, ~2860	C-H stretch (aliphatic)
~1650	C=C stretch (exocyclic)
~890	=C-H bend (out-of-plane)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides detailed information about the proton environments in the molecule.[11][12][18]

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~4.6	s	2H	=CH ₂ (vinyllic protons)
~2.2	t	4H	-CH ₂ - adjacent to the double bond
~1.5	m	6H	Other ring -CH ₂ - protons

The ^{13}C NMR spectrum is useful for determining the number of non-equivalent carbon atoms. [\[10\]](#)[\[19\]](#)[\[20\]](#)

Chemical Shift (δ , ppm)	Assignment
~150	Quaternary carbon of the double bond
~106	=CH ₂ (vinylic carbon)
~36	-CH ₂ - adjacent to the double bond
~28, ~26	Other ring -CH ₂ - carbons

Mass Spectrometry

The mass spectrum of **methylenecyclohexane** shows a molecular ion peak (M^+) at $m/z = 96$, corresponding to its molecular weight. The fragmentation pattern can provide further structural information. A common fragmentation involves the loss of a methyl group ($\text{M}-15$) leading to a peak at $m/z = 81$, or the loss of an ethyl group ($\text{M}-29$) resulting in a peak at $m/z = 67$. The base peak is often observed at $m/z = 81$ or $m/z = 67$.[\[3\]](#)

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **methylenecyclohexane**. The tabulated data, experimental protocols, and spectroscopic information serve as a valuable resource for researchers and professionals working with this versatile chemical intermediate. A thorough understanding of these properties is essential for its safe handling, effective use in synthesis, and the development of new applications in various scientific fields.

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References

- 1. Cyclohexane, methylene- [webbook.nist.gov]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. Mass Spectrometry [www2.chemistry.msu.edu]
- 4. Methylcyclohexane | C₆H₁₁CH₃ | CID 7962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 6. store.astm.org [store.astm.org]
- 7. delltech.com [delltech.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Cyclohexane, methylene- [webbook.nist.gov]
- 10. METHYLENECYCLOHEXANE(1192-37-6) ¹³C NMR spectrum [chemicalbook.com]
- 11. benchchem.com [benchchem.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. Hydroboration Oxidation of Alkenes - Chemistry Steps [chemistrysteps.com]
- 14. masterorganicchemistry.com [masterorganicchemistry.com]
- 15. sas.upenn.edu [sas.upenn.edu]
- 16. homework.study.com [homework.study.com]
- 17. mt.com [mt.com]
- 18. dev.spectrabase.com [dev.spectrabase.com]
- 19. C₆H₁₂ mass spectrum of cyclohexane fragmentation pattern of m/z m/e ions for analysis and identification of cyclohexane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 20. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Methylenecyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074748#physical-and-chemical-properties-of-methylenecyclohexane]

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